

# Propiomazine maleate stability and storage conditions

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## Compound Focus: Propiomazine maleate

CAS No.: 3568-23-8

Cat. No.: S622169

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## Chemical & Pharmacological Profile

The following table summarizes the key identified properties of Propiomazine and its maleate salt [1] [2] [3].

Property	Details
<b>Free Base (Propiomazine)</b>	CAS: 362-29-8; Molecular Formula: C <sub>20</sub> H <sub>24</sub> N <sub>2</sub> OS; Molecular Weight: 340.48 g/mol [3] [4] [5]
<b>Maleate Salt (Propiomazine Maleate)</b>	CAS: 3568-23-8; Molecular Formula: C <sub>24</sub> H <sub>28</sub> N <sub>2</sub> O <sub>5</sub> S; Molecular Weight: 456.56 g/mol [2] [3]
<b>Solubility (Free Base)</b>	0.454 mg/L in water (predicted); soluble in DMSO (83.33 mg/mL) [5] [4]
<b>Mechanism of Action</b>	Antagonist at Histamine H1 receptor, Dopamine receptors, Serotonin receptors (5-HT <sub>2</sub> A, 5-HT <sub>2</sub> C), Muscarinic receptors, and Alpha-1 adrenergic receptor [5].
<b>Primary Research Use</b>	Orally active agent with sedative and antihistamine effects, used in research for insomnia [4] [5].
<b>Protein Binding</b>	81% [5].

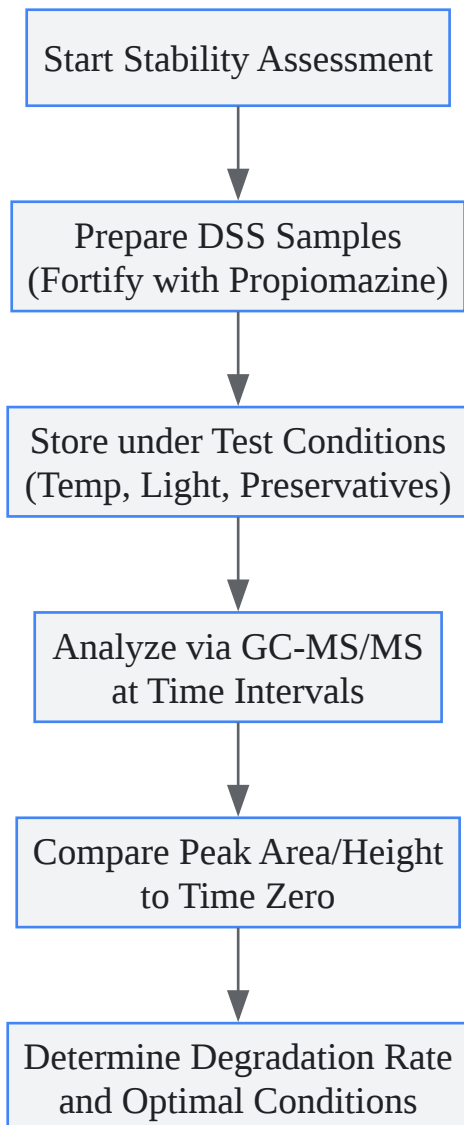
## Inferred Storage & Handling Guidelines

In the absence of direct stability data for **Propiomazine Maleate**, these guidelines are based on general laboratory practices and stability information for chemically related compounds (phenothiazine antipsychotics) [6].

Parameter	Recommended Condition	Rationale & Supporting Evidence
Temperature	-20°C (desiccated)	Standard for long-term storage of small molecule APIs. "Store in a cool, dry place" is a general pharmaceutical rule [4].
Light	Protect from light	A stability study on similar phenothiazine antipsychotics (e.g., chlorpromazine, levomepromazine) found that the <b>absence of light</b> was a critical factor preventing degradation [6].
Atmosphere	Inert atmosphere (e.g., N <sub>2</sub> )	Phenothiazines are susceptible to oxidation. Storing under an inert gas can significantly enhance stability.
Solvent for Stock Solutions	DMSO (freshly opened, anhydrous)	The free base is readily soluble in DMSO. Using dry DMSO prevents hydrolysis during storage [4].

## Adapted Experimental Protocol for Stability Assessment

While a protocol for **Propiomazine Maleate** is not available, you can adapt the following methodology from a recent study on the stability of similar phenothiazines in oral fluid, using a dried spot technique and GC-MS/MS analysis [6]. The workflow is as follows:



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#### Detailed Steps:

- **Sample Preparation:**
  - Prepare a stock solution of **Propiomazine Maleate** in a suitable solvent (e.g., methanol).
  - Fortify a blank biological matrix (e.g., plasma, buffer) or apply directly to filter paper (e.g., Whatman 903) to create **Dried Sample Spots (DSS)** [6].
  - Allow spots to dry completely at room temperature in a fume hood.
- **Stability Study Design (DOE Approach):** Systematically test factors that influence stability [6]:
  - **Temperature:** -20°C (long-term), 4°C (refrigerated), 25°C (room temp).

- **Light:** Store samples in **amber vials/wrap (absent)** vs. clear vials (present).
  - **Preservatives/Antioxidants:** Add low concentrations (e.g., 0.1% w/v) of **ascorbic acid** to a subset of samples. A study on other phenothiazines found ascorbic acid superior to sodium fluoride or sodium azide [6].
  - **Time:** Analyze samples immediately (T=0) and after set intervals (e.g., 1, 3, 7, 14, 30 days).
- **Analysis and Data Interpretation:**
    - Extract analytes from DSS or matrix with an organic solvent.
    - Analyze using a validated **GC-MS/MS or LC-MS/MS** method [6].
    - Monitor the peak area or height of the parent drug. A significant decrease over time indicates instability.
    - Compare the response under different conditions to identify the most stable configuration.

## Frequently Asked Questions (FAQs)

**Q1: What is the key difference between Propiomazine Hydrochloride and Maleate?** The primary difference is solubility. The **hydrochloride salt has extremely high water solubility (>1 g/mL)**, whereas the **maleate salt has a much lower solubility (3.8 mg/mL)**. The higher solubility of the HCl salt contributes to its higher bioavailability, which is why it was approved for medical use over the maleate salt [1] [7].

**Q2: Are there any known major degradation products or pathways for Propiomazine?** The search results do not specify the degradation products of Propiomazine. However, as a phenothiazine derivative, it is likely susceptible to **oxidation** and **photodegradation**. It is recommended to use inert atmospheres and light-protected storage to minimize these pathways [6].

**Q3: What is the best practice for preparing a stock solution for in vivo studies?** For the free base, DMSO is a suitable solvent. A typical protocol suggests preparing a stock solution in DMSO at a concentration of 83.33 mg/mL (244.74 mM). This stock can be stored at -20°C for one month or -80°C for six months, with aliquoting to avoid freeze-thaw cycles [4].

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## References

1. Propiomazine - an overview | ScienceDirect Topics [sciencedirect.com]
2. Propiomazine maleate - Uses, DMF, Dossier, Manufacturer ... [pharmacompass.com]
3. Propiomazine-impurities [pharmaffiliates.com]
4. Propiomazine | Antihistamine Agent [medchemexpress.com]
5. Propiomazine: Uses, Interactions, Mechanism of Action [go.drugbank.com]
6. Evaluation of Antipsychotic Drugs' Stability in Oral Fluid ... [pmc.ncbi.nlm.nih.gov]
7. Propiomazine Hydrochloride [sciencedirect.com]

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